

Safe Disposal of 2-Bromocyclohexanone: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromocyclohexanone

Cat. No.: B1249149

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This guide provides essential safety and logistical information for the proper disposal of **2-Bromocyclohexanone** (CAS No. 822-85-5). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Immediate Safety and Hazard Information

2-Bromocyclohexanone is a combustible liquid that is toxic to aquatic life with long-lasting effects.^{[1][2]} It is also a skin, eye, and respiratory irritant.^{[3][4]} Before handling, it is crucial to be familiar with the compound's specific hazards.

Key Hazard and Physical Data Summary

Property	Data	Source(s)
CAS Number	822-85-5	[3][5]
Molecular Formula	C ₆ H ₉ BrO	[5]
Molecular Weight	177.04 g/mol	[5]
Appearance	Colorless to light yellow liquid	[4][6]
Hazards	Combustible liquid[1][7]	[1][7]
Causes skin irritation[3]	[3]	
May cause an allergic skin reaction[3]	[3]	
Causes serious eye irritation[2] [3]	[2][3]	
May cause respiratory irritation[2][3]	[2][3]	
Toxic to aquatic life with long-lasting effects[1][2]	[1][2]	
Storage	Store in a well-ventilated place. Keep cool and tightly closed.[1][4][8]	[1][4][8]

Standard Disposal Procedure

The primary and recommended method for disposing of **2-Bromocyclohexanone** is through a licensed professional waste disposal service.[7] This ensures compliance with all federal, state, and local environmental regulations.[1][7]

Step-by-Step Disposal Plan:

- Do Not Mix: Keep **2-Bromocyclohexanone** waste in its original or a compatible, properly labeled container. Do not mix it with other waste streams.[1][3]

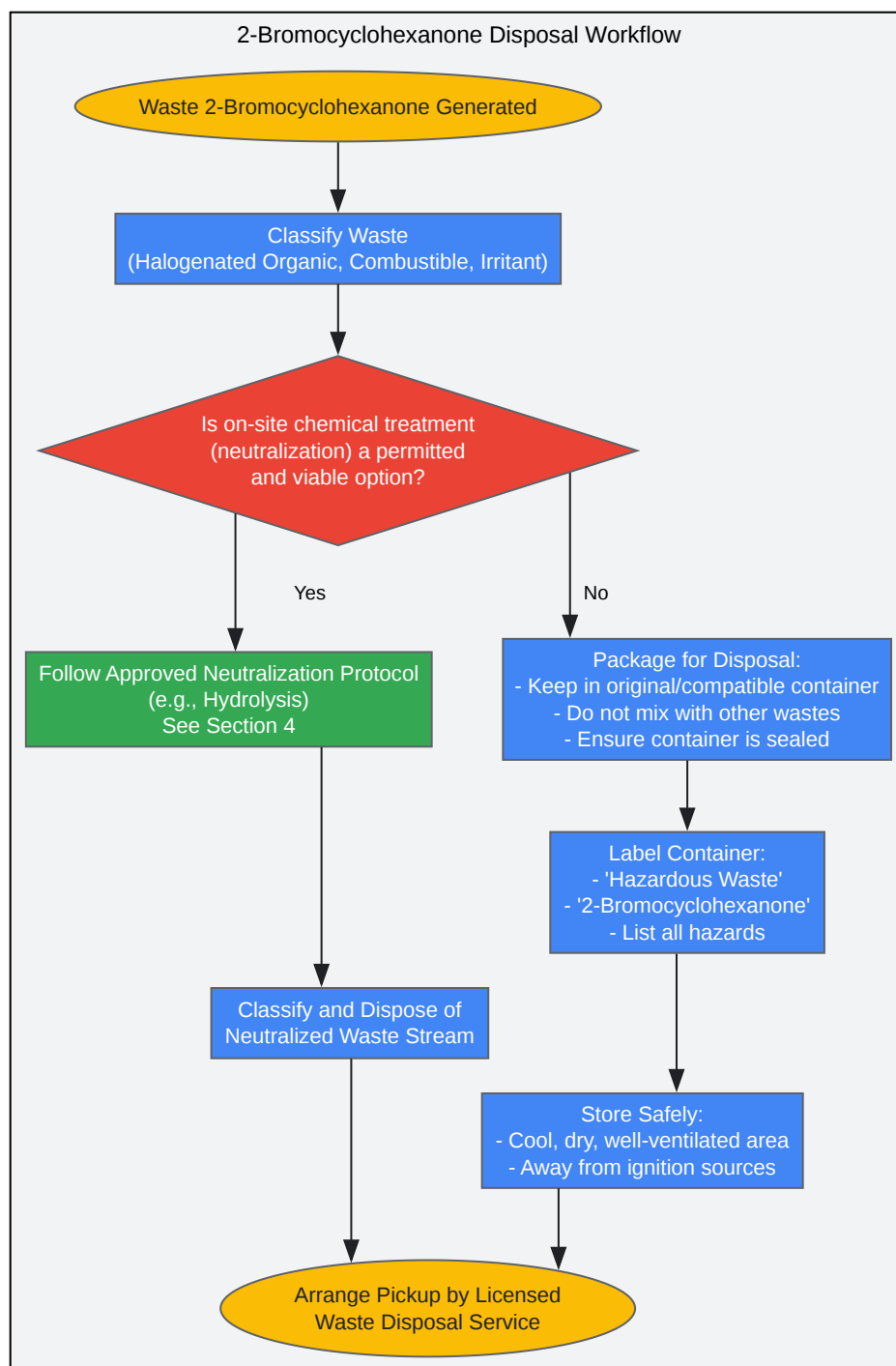
- **Container Management:** Ensure the waste container is tightly closed and stored in a cool, dry, and well-ventilated area, away from heat and sources of ignition.^{[7][8]} Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[7]
- **Labeling:** Clearly label the waste container as "Hazardous Waste" and include the full chemical name: "**2-Bromocyclohexanone**". List all associated hazards (e.g., "Combustible," "Irritant," "Marine Pollutant").
- **Regulatory Classification:** As a halogenated organic compound, **2-Bromocyclohexanone** falls under specific environmental regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.^{[9][10]} Chemical waste generators must determine if the waste is classified as hazardous and consult local, regional, and national regulations for complete classification.^[8]
- **Arrange for Pickup:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to schedule a pickup. Provide them with the Safety Data Sheet (SDS) for **2-Bromocyclohexanone**.

Disposal of Empty Containers: Handle uncleaned, empty containers in the same manner as the product itself.^{[1][3]} Do not reuse them. They should be disposed of through an approved waste disposal plant.^{[1][3]}

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper management and disposal of **2-Bromocyclohexanone** waste.

2-Bromocyclohexanone Disposal Workflow



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Caption: Decision workflow for **2-Bromocyclohexanone** waste management.

Experimental Protocol: Chemical Neutralization (for advanced users)

Disclaimer: The following protocol is for informational purposes only and should only be performed by trained chemists in a controlled laboratory setting with the explicit approval of their institution's safety committee. This process generates a new waste stream that must also be properly characterized and disposed of in accordance with all regulations.

One potential method to render **2-Bromocyclohexanone** less hazardous is through hydrolysis, which converts it to 2-hydroxycyclohexanone.^[11] This "one-pot" approach can minimize the handling of the hazardous intermediate.^[11]

Methodology: Base-Catalyzed Hydrolysis

- Setup: In a suitable reaction vessel equipped with a stirrer and pH probe, contain the **2-Bromocyclohexanone** waste. If the waste is in a solvent, ensure the solvent is compatible with the reaction conditions.
- Alkalinization: Slowly add an aqueous solution of sodium hydroxide to the reaction mixture while stirring.^[11]
- pH and Temperature Control: Maintain the pH of the mixture between 8 and 12.^[11] Concurrently, maintain the reaction temperature between 45–55°C to facilitate the hydrolysis.^[11]
- Reaction Monitoring: Monitor the reaction's progress using an appropriate analytical technique (e.g., GC-MS, TLC) to confirm the complete conversion of **2-Bromocyclohexanone**.
- Final Disposal: Once the reaction is complete, the resulting 2-hydroxycyclohexanone solution must be neutralized and disposed of as a separate hazardous waste stream, following all institutional and regulatory guidelines.

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